

In-Depth Technical Guide: Fmoc-L-glutamic acid γ -cyclohexyl ester

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Compound of Interest

Compound Name: Fmoc-Glu(OcHx)-OH

Cat. No.: B613425

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CAS Number: 150047-85-1

This technical guide provides a comprehensive overview of Fmoc-L-glutamic acid γ -cyclohexyl ester, a critical building block for researchers, scientists, and drug development professionals. This document details its physicochemical properties, synthesis, and applications in solid-phase peptide synthesis (SPPS), with a focus on its role in developing novel peptide-based therapeutics.

Introduction

Fmoc-L-glutamic acid γ -cyclohexyl ester, also known as Fmoc-L-Glu(OChx)-OH, is a derivative of the amino acid L-glutamic acid. It is strategically modified with two key chemical moieties: a base-labile 9-fluorenylmethoxycarbonyl (Fmoc) group protecting the α -amino group and a cyclohexyl ester protecting the γ -carboxyl group of the side chain. This unique combination of protecting groups makes it an invaluable reagent in Fmoc-based solid-phase peptide synthesis (SPPS).^[1]

The incorporation of the cyclohexyl ester at the γ -position offers a significant advantage in peptide drug design by increasing the lipophilicity of the resulting peptide. This enhanced lipophilicity can lead to improved solubility in organic solvents used during synthesis and can positively influence the pharmacokinetic profile of the final peptide, potentially leading to better absorption, distribution, metabolism, and excretion (ADME) properties, including improved bioavailability.^[1]

Physicochemical Properties

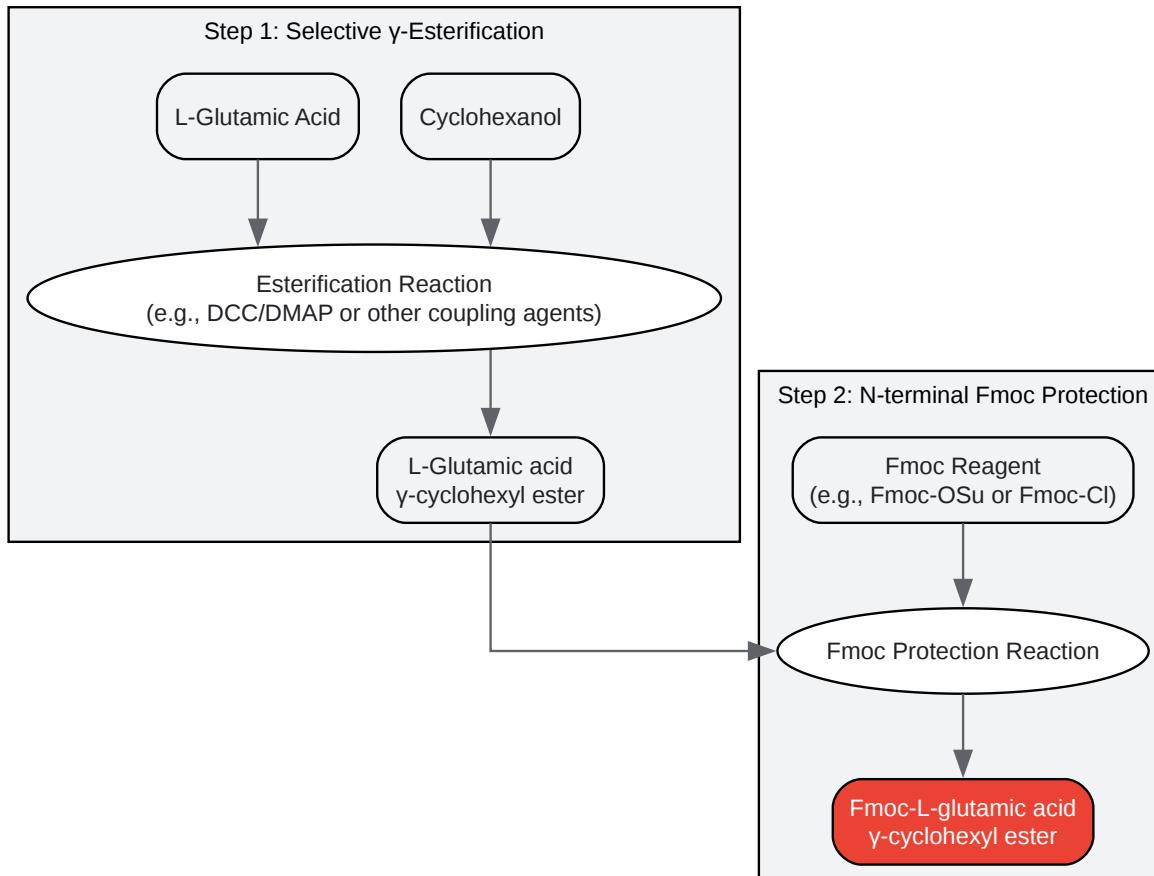
A summary of the key physicochemical properties of Fmoc-L-glutamic acid γ -cyclohexyl ester is presented in the table below. This data is essential for its proper handling, storage, and application in experimental settings.

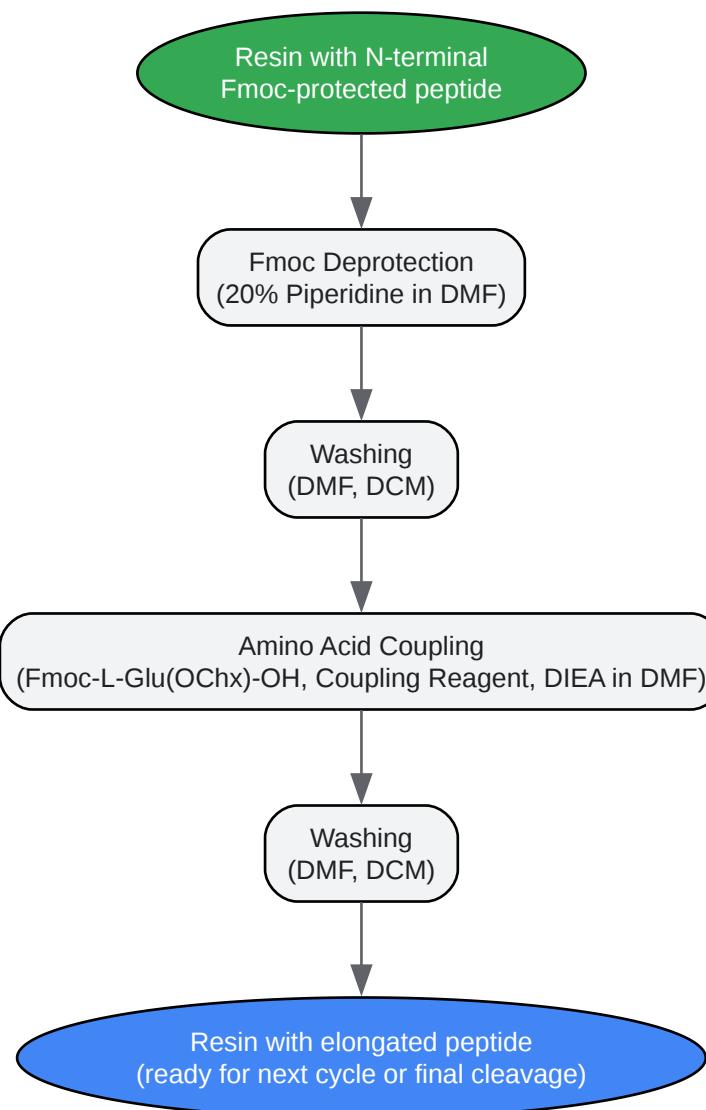
Property	Value
CAS Number	150047-85-1
Molecular Formula	$C_{26}H_{29}NO_6$
Molecular Weight	451.5 g/mol
Appearance	White powder
Purity (HPLC)	$\geq 98\%$
Melting Point	84 - 87 °C
Storage Conditions	0 - 8 °C

Synthesis Methodology

While a detailed, peer-reviewed synthesis protocol specifically for Fmoc-L-glutamic acid γ -cyclohexyl ester is not readily available in the public domain, a general synthetic strategy can be inferred from standard organic chemistry principles and protocols for similar compounds. The synthesis would logically proceed through two main steps: the selective esterification of the γ -carboxyl group of L-glutamic acid with cyclohexanol, followed by the protection of the α -amino group with an Fmoc reagent.

A plausible synthetic workflow is illustrated below:





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References

- 1. chemimpex.com [chemimpex.com]
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